

An In-depth Technical Guide to trans-2-Methoxycyclopentan-1-amine

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Compound of Interest

Compound Name: *trans-2-Methoxycyclopentan-1-amine*

CAS No.: 1306310-32-6

Cat. No.: B1516881

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-2-Methoxycyclopentan-1-amine is a substituted cyclopentylamine derivative that holds potential as a valuable building block in medicinal chemistry and drug discovery. Its rigid cyclopentane scaffold, combined with the stereospecific placement of the amine and methoxy groups, offers a unique three-dimensional structure for probing biological targets. This guide provides a comprehensive overview of its chemical properties, synthesis, potential applications, and safety considerations.

Chemical Identity and Properties

CAS Number: 1306310-32-6[1][2][3][4]

Molecular Formula: C₆H₁₃NO

Molecular Weight: 115.17 g/mol [5]

Structure:

Caption: Chemical structure of **trans-2-Methoxycyclopentan-1-amine**.

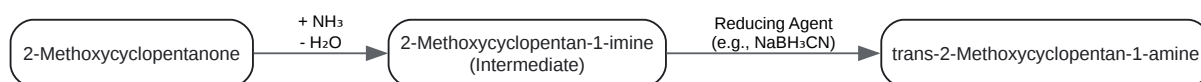
Physicochemical Properties:

Property	Value	Source
Appearance	Not specified, likely a liquid or low-melting solid	-
Boiling Point (Predicted)	149.2 ± 33.0 °C	[1]
XLogP3-AA (Computed)	0.1	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	2	[5]
Topological Polar Surface Area	35.3 Å ²	[5]

Synthesis and Stereochemical Control

The primary route for the synthesis of **trans-2-Methoxycyclopentan-1-amine** is the reductive amination of 2-methoxycyclopentanone. This method involves the reaction of the ketone with an amine source, typically ammonia, to form an intermediate imine, which is then reduced to the final amine. The stereochemical outcome of this reaction is crucial for obtaining the desired trans isomer.

Plausible Synthetic Pathway:



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Caption: General scheme for the synthesis via reductive amination.

Key Considerations for Stereoselectivity:

The diastereoselectivity of the reduction of the intermediate imine determines the cis/trans ratio of the product. The choice of reducing agent and reaction conditions can influence this outcome.

- **Steric Hindrance:** The reducing agent will preferentially attack the less sterically hindered face of the imine. In the case of 2-methoxycyclopentanimine, the methoxy group can direct the approach of the hydride. For the formation of the trans product, the hydride would need to attack from the same face as the methoxy group is projecting.
- **Reducing Agents:** Mild reducing agents like sodium cyanoborohydride (NaBH_3CN) are often used for reductive aminations as they are selective for the protonated imine (iminium ion) over the ketone starting material.^{[6][7][8][9]} The acidity of the reaction medium is a critical parameter to control, as the reaction proceeds through the iminium ion intermediate.^[8] Other reducing agents such as sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) are also widely used due to their lower toxicity.^[6]
- **Thermodynamic vs. Kinetic Control:** The final cis/trans ratio can be a result of either kinetic or thermodynamic control. The trans isomer is often the thermodynamically more stable product in 1,2-disubstituted cyclopentanes due to reduced steric strain. Running the reaction under conditions that allow for equilibration may favor the formation of the trans product.

Detailed Experimental Protocol (Hypothetical):

While a specific peer-reviewed protocol for the synthesis of **trans-2-Methoxycyclopentan-1-amine** is not readily available in the searched literature, a general procedure based on the Borch reductive amination can be proposed:^[8]

- **Imine Formation:** To a solution of 2-methoxycyclopentanone in methanol, an excess of ammonia (or an ammonia source like ammonium acetate) is added. The reaction is stirred at room temperature to allow for the formation of the 2-methoxycyclopentanimine intermediate. The pH of the solution should be maintained in a weakly acidic range (pH 6-7) to facilitate imine formation.^[8]
- **Reduction:** Sodium cyanoborohydride (NaBH_3CN) is added portion-wise to the reaction mixture. The reaction is monitored by a suitable technique (e.g., GC-MS or TLC) until the

imine intermediate is consumed.

- **Work-up and Purification:** The reaction is quenched by the addition of water, and the methanol is removed under reduced pressure. The aqueous layer is basified and extracted with an organic solvent (e.g., dichloromethane or ethyl acetate). The combined organic layers are dried over a suitable drying agent (e.g., Na_2SO_4), filtered, and concentrated. The crude product is then purified by column chromatography or distillation to isolate the **trans-2-Methoxycyclopentan-1-amine**.

It is imperative to perform a thorough stereochemical analysis of the final product, for instance, by NMR spectroscopy, to confirm the trans configuration.

Applications in Drug Discovery and Medicinal Chemistry

Substituted cyclopentane rings are prevalent scaffolds in a wide array of biologically active compounds and natural products. The rigid nature of the cyclopentane core allows for a well-defined spatial arrangement of functional groups, which is advantageous for optimizing interactions with biological targets.

While specific applications of **trans-2-Methoxycyclopentan-1-amine** are not extensively documented in the public domain, its structural motifs are found in compounds with various biological activities. The presence of both a hydrogen bond donor (amine) and a hydrogen bond acceptor (methoxy) in a stereochemically defined relationship makes it an attractive fragment for library synthesis in drug discovery programs.

Potential areas of interest for this scaffold include:

- **As a building block for novel ligands:** The primary amine can be readily functionalized to introduce a wide range of substituents, allowing for the exploration of chemical space around a target protein.
- **In the synthesis of enzyme inhibitors:** The stereochemistry of the amine and methoxy groups could be crucial for fitting into the active site of enzymes.

- As a scaffold for CNS-active agents: The lipophilicity and polar surface area of the molecule are within the range often associated with central nervous system activity.

Further research and screening are necessary to elucidate the specific biological activities of derivatives of **trans-2-Methoxycyclopentan-1-amine**.

Spectroscopic Characterization (Predicted)

Detailed experimental spectra for **trans-2-Methoxycyclopentan-1-amine** are not available in the searched literature. However, based on the known spectroscopic properties of similar amines and cyclopentane derivatives, the following characteristic signals can be predicted:[10]

- ^1H NMR:
 - The protons on the carbons bearing the amine and methoxy groups (C1-H and C2-H) would likely appear as multiplets in the downfield region of the aliphatic spectrum.
 - The methoxy group would present as a sharp singlet around 3.3-3.5 ppm.
 - The amine protons would likely be a broad singlet, and its chemical shift would be concentration and solvent-dependent. Its presence could be confirmed by D_2O exchange, which would cause the signal to disappear.[10]
 - The remaining cyclopentane ring protons would appear as a series of complex multiplets.
- ^{13}C NMR:
 - The carbons attached to the nitrogen and oxygen (C1 and C2) would be the most downfield of the aliphatic carbons.[10]
 - The methoxy carbon would appear around 55-60 ppm.
 - The other three cyclopentane carbons would resonate at higher fields.
- IR Spectroscopy:
 - A characteristic N-H stretching absorption for a primary amine would be expected in the range of $3300\text{-}3500\text{ cm}^{-1}$. Primary amines typically show two bands in this region.[10]

- C-H stretching absorptions would be observed just below 3000 cm^{-1} .
- A C-O stretching band for the ether linkage would also be present.
- Mass Spectrometry:
 - The molecular ion peak (M^+) would be observed at $m/z = 115$.
 - Common fragmentation patterns would include the loss of the methoxy group or cleavage adjacent to the amine.

Safety and Handling

A specific Safety Data Sheet (SDS) for **trans-2-Methoxycyclopentan-1-amine** (CAS 1306310-32-6) is not widely available. However, based on the GHS information provided by some suppliers and the general properties of aliphatic amines, the following precautions should be taken:

- Hazard Statements: May be harmful if swallowed. Causes skin irritation. Causes serious eye irritation. May cause respiratory irritation.[\[11\]](#)
- Precautionary Measures:
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)
 - Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[11\]](#)
 - Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.[\[11\]](#)
 - Keep away from heat, sparks, and open flames.[\[11\]](#)
 - Store in a tightly sealed container in a cool, dry place.

It is highly recommended to consult the specific SDS provided by the supplier before handling this chemical.

Conclusion

trans-2-Methoxycyclopentan-1-amine is a chiral building block with potential for use in the synthesis of novel chemical entities for drug discovery and development. Its stereodefined structure offers a valuable platform for the design of targeted ligands. While detailed information on its synthesis and applications is still emerging, the principles of stereoselective reductive amination provide a clear path for its preparation. As with all research chemicals, it should be handled with appropriate safety precautions.

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